

Essential Safety and Handling Guide for Di-tert-butyl dicarbonate

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Compound of Interest

Compound Name: *Einecs 278-853-5*

Cat. No.: *B12728369*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling Di-tert-butyl dicarbonate (CAS 24424-99-5), a common reagent in laboratory settings. Adherence to these procedures is vital for ensuring personal safety and proper disposal. Note: While the inquiry specified **Einecs 278-853-5**, the readily available and comprehensive safety data pertains to Di-tert-butyl dicarbonate (EC 246-240-1), a substance with similar applications.

Hazard Summary

Di-tert-butyl dicarbonate is classified as a flammable solid and is fatal if inhaled. It causes skin irritation, may cause an allergic skin reaction, and can result in serious eye damage. It may also cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE) Requirements

Proper selection and use of PPE are the most critical lines of defense against exposure. The following table summarizes the required PPE for handling Di-tert-butyl dicarbonate.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles and Face Shield	Wear chemical splash-resistant safety glasses or goggles with side protection.[3] A face shield is recommended where there is a potential for splashing.[3]
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber (NBR) gloves with a minimum thickness of >0.3 mm are suitable. Ensure gloves are tested according to EN 374. Gloves should be inspected prior to use and replaced if contaminated or damaged.
Body Protection	Protective Clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[4] For large-scale or continuous use, tight-weave, non-static clothing is recommended.[5]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [1][3][4]

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust, vapor, mist, or gas.[4]
- Use only in a well-ventilated area or under a chemical fume hood.[3][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Store in a cool, dry, well-ventilated area in a tightly closed container.[3][5]

Spill Management:

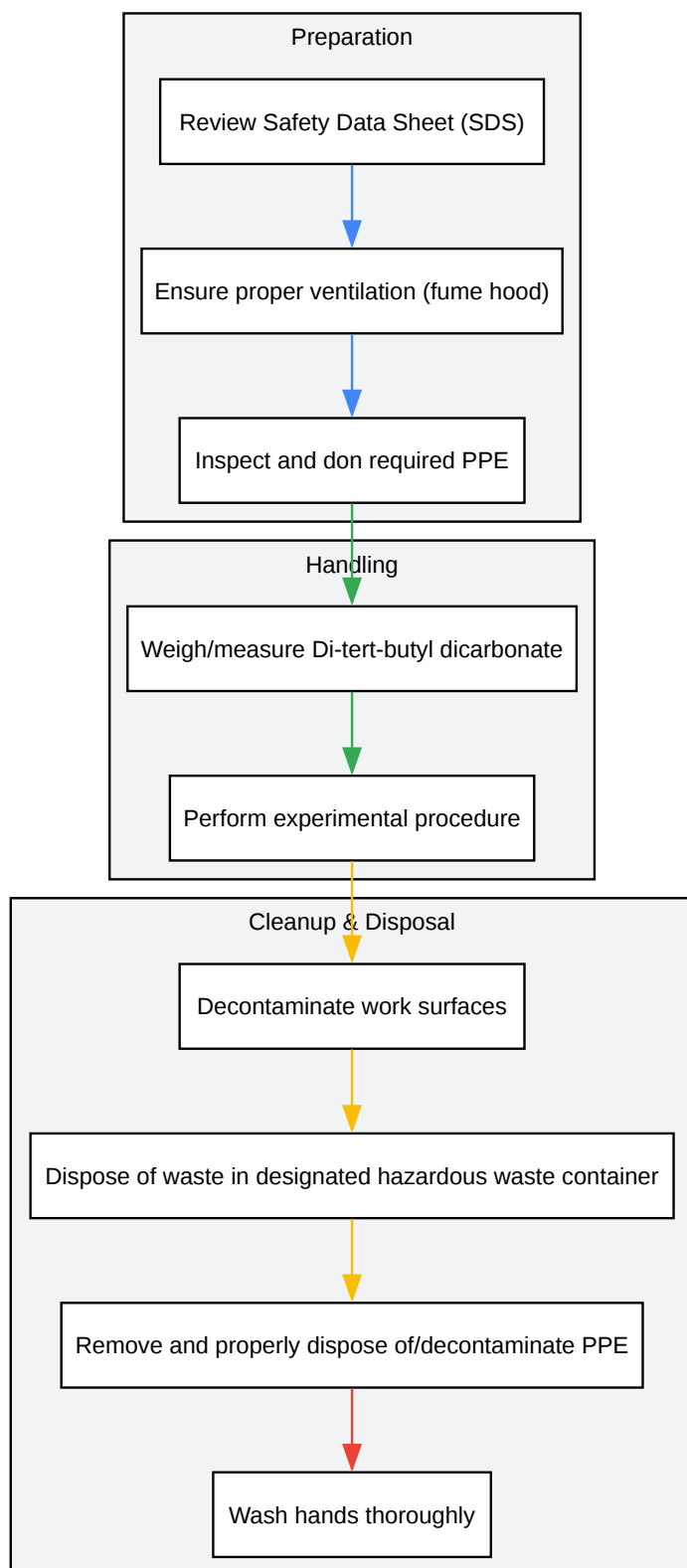
- Minor Spills: Remove all ignition sources.[6] Absorb the spill with inert material (e.g., sand, diatomaceous earth) and place it into a suitable container for disposal.
- Major Spills: Evacuate the area and move upwind.[5] Wear full protective clothing and a self-contained breathing apparatus.[5] Prevent the spill from entering drains or waterways.[5]

Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations at an approved waste disposal plant.[3][5]
- Do not reuse empty containers.[3]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling Di-tert-butyl dicarbonate in a laboratory setting.



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Caption: Workflow for safe handling of Di-tert-butyl dicarbonate.

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